

IUPAC name and CAS number for 2-Bromo-4-methylpentane

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Compound of Interest

Compound Name: 2-Bromo-4-methylpentane

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Technical Guide: 2-Bromo-4-methylpentane

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Bromo-4-methylpentane**, a halogenated hydrocarbon with applications in organic synthesis. The document details its chemical identity, physicochemical properties, and key synthetic routes. Furthermore, it outlines its role as an alkylating agent and provides a schematic for a representative synthetic application. This guide is intended to serve as a foundational resource for professionals in research and development.

Chemical Identity and Properties

2-Bromo-4-methylpentane is a secondary bromoalkane. Its branched structure influences its reactivity and physical properties.

- IUPAC Name: **2-bromo-4-methylpentane**^[1]
- CAS Number: 30310-22-6^{[1][2]}
- Synonyms: 4-Methyl-2-pentyl bromide, Pentane, 2-bromo-4-methyl-^[3]

Physicochemical Data

The following table summarizes the key physicochemical properties of **2-Bromo-4-methylpentane**.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ Br	[1][2][3][4]
Molecular Weight	165.07 g/mol	[1][5]
Boiling Point	135.1 °C at 760 mmHg	[6]
Melting Point	-94.6 °C	[6]
Density	1.166 g/cm ³	[6]
Flash Point	33.9 °C	[6]
Refractive Index	1.442	[6]
LogP	2.81590	[6]
SMILES	<chem>CC(C)CC(C)Br</chem>	[4][5]
InChIKey	IUXIOXCOPJFKMQ-UHFFFAOYSA-N	[2][4][5]

Experimental Protocols: Synthesis and Reactions

2-Bromo-4-methylpentane is typically synthesized from its corresponding alcohol or through the isomerization of a primary bromoalkane. It serves as a useful intermediate in the synthesis of various pharmaceutical goods.[3]

Synthesis of 2-Bromo-4-methylpentane

A common route to **2-bromo-4-methylpentane** is the nucleophilic substitution of the hydroxyl group in 4-methylpentan-2-ol.

- **Method 1: Via Tosylation** This two-step method avoids the formation of isomeric byproducts that can occur under strongly acidic conditions.[7][8]

- Tosylation: 4-methylpentan-2-ol is reacted with tosyl chloride (TsCl) in the presence of pyridine to form the corresponding tosylate.
- Bromination: The tosylate is then treated with sodium bromide (NaBr) in a suitable solvent like dimethylformamide (DMF) to yield **2-bromo-4-methylpentane** via an S_N2 reaction.[8]
- Method 2: Using Phosphorus Tribromide An alternative one-step method involves the use of phosphorus tribromide (PBr₃) with pyridine in an anhydrous aprotic solvent such as dichloromethane (DCM). The reaction is typically performed at low temperatures (ice bath) and then stirred for several hours at room temperature.[8]

This synthetic pathway involves an elimination-addition mechanism to move the bromine atom from the primary to the secondary position.[9]

- Elimination: 1-Bromo-4-methylpentane is treated with a strong, non-nucleophilic base (e.g., sodium ethoxide in ethanol) to induce an E2 elimination, yielding 4-methyl-1-pentene as the major product.[9]
- Hydrobromination: The resulting alkene undergoes Markovnikov addition of hydrogen bromide (HBr) to selectively form **2-bromo-4-methylpentane**. [9]

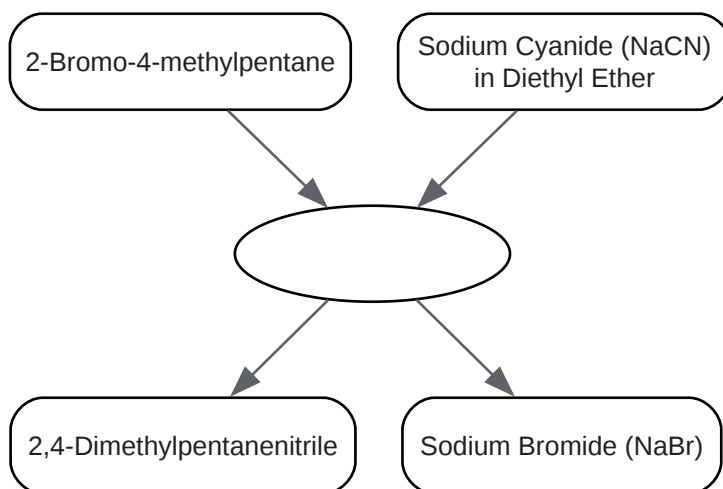
Reactions of 2-Bromo-4-methylpentane

As a secondary alkyl halide, **2-bromo-4-methylpentane** can undergo both S_N1 and S_N2 reactions, as well as E1 and E2 eliminations, depending on the reaction conditions.

2-Bromo-4-methylpentane serves as an electrophile in nucleophilic substitution reactions. For instance, its reaction with sodium cyanide in diethyl ether proceeds via an S_N2 mechanism.[10] In this reaction, the cyanide ion acts as the nucleophile, attacking the carbon atom bonded to the bromine, which is displaced as a bromide ion. This process forms a new carbon-carbon bond, yielding 2,4-dimethylpentanenitrile.[10]

Mandatory Visualizations

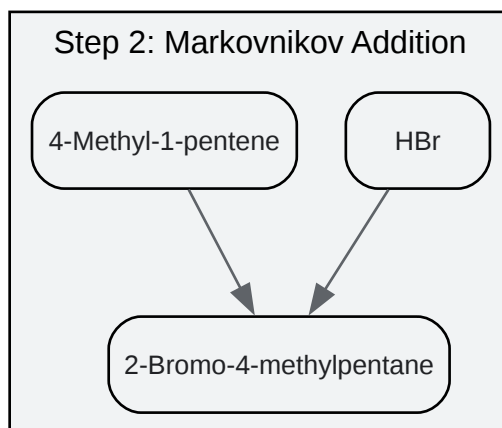
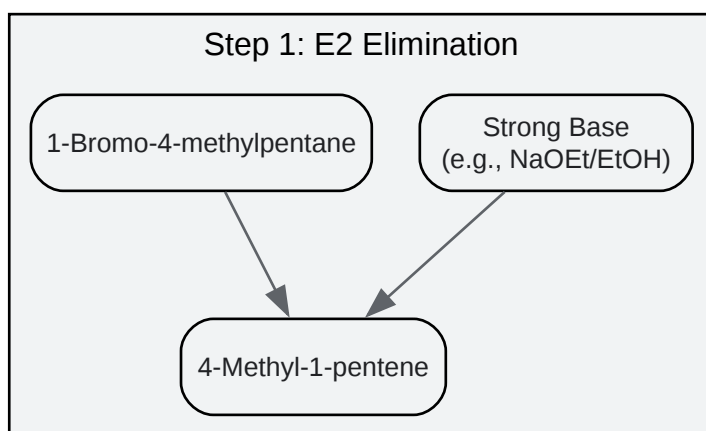
Synthetic Workflow: Synthesis of 2,4-Dimethylpentanenitrile



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Caption: S_N2 synthesis of 2,4-dimethylpentanenitrile.

Synthetic Pathway: From 1-Bromo-4-methylpentane



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Caption: Two-step synthesis from 1-bromo-4-methylpentane.

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